

Essential Safety and Operational Guide for Handling Z-ATAD-FMK

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Compound of Interest

Compound Name: Z-ATAD-FMK

Cat. No.: B12369833

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This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Z-ATAD-FMK**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

I. Product Information and Hazard Assessment

Z-ATAD-FMK is a cell-permeable, irreversible inhibitor of caspase-12, used in research to study apoptosis.[1] According to the available safety data, this substance does not meet the classification criteria to be listed as a hazardous material. However, standard laboratory best practices for handling chemical compounds should always be followed.

Quantitative Data Summary:

Property	Value	Source
Molecular Weight	540.54 g/mol	[2][3]
Purity	>95%	[2]
Form	Lyophilized solid	[2]
Solubility	Soluble in DMSO to 20 mM	[2]
Storage (unopened)	-20°C to -70°C in a manual defrost freezer.	
Storage (reconstituted)	Stable for 6 months at $\leq -20^{\circ}$ C.	

II. Personal Protective Equipment (PPE)

While **Z-ATAD-FMK** is not classified as hazardous, the use of appropriate personal protective equipment is mandatory to prevent contamination and ensure personal safety.

- Eye and Face Protection: Wear approved safety goggles or a face shield to protect against splashes.[4]
- Hand Protection: Handle with protective gloves (e.g., nitrile or rubber). Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.
- Body Protection: Wear a long-sleeved laboratory coat.
- Respiratory Protection: In case of inadequate ventilation or when handling the powder outside of a contained environment, use a suitable respirator.[4]

III. Operational Plan: From Receipt to Use

1. Receiving and Storage:

- Upon receipt, the product, which is shipped with polar packs, should be immediately stored at the recommended temperature of -20°C to -70°C.
- Use a manual defrost freezer and avoid repeated freeze-thaw cycles.

- Store in a cool, dry, and well-ventilated place under desiccating conditions.[2] Keep the container tightly closed.

2. Reconstitution:

- Reconstitute the lyophilized powder using highly pure (ACS grade) DMSO to create a stock solution. For example, adding 92.6 μL of DMSO to 1 mg of the compound yields a 20 mM stock solution.
- Ensure the reagent is thoroughly dissolved before use.
- Unused stock solutions should be divided into single-use aliquots and stored at -20°C .[5]

3. Use in Cell Culture:

- For cell-based assays, the stock solution should be further diluted in a protein-containing buffer (e.g., PBS + 1% BSA) or tissue culture media.
- The final working concentration in cell culture typically ranges from 50 nM to 100 μM , but the optimal concentration should be determined experimentally for the specific cell type and assay.
- The total concentration of DMSO in the final cell culture should be kept below 1.0% to avoid cellular toxicity.

IV. Emergency Procedures

- After Inhalation: Move to fresh air. If you feel unwell, consult a doctor.
- After Skin Contact: Immediately wash the affected area with soap and water and rinse thoroughly.
- After Eye Contact: Rinse the opened eye for several minutes under running water and consult a doctor.
- After Swallowing: Rinse mouth with water and seek medical attention.

- In Case of Fire: Use a water spray or other extinguishing measures appropriate for the surrounding environment. This product does not burn. For significant fires, self-contained breathing apparatus and full protective clothing must be worn.

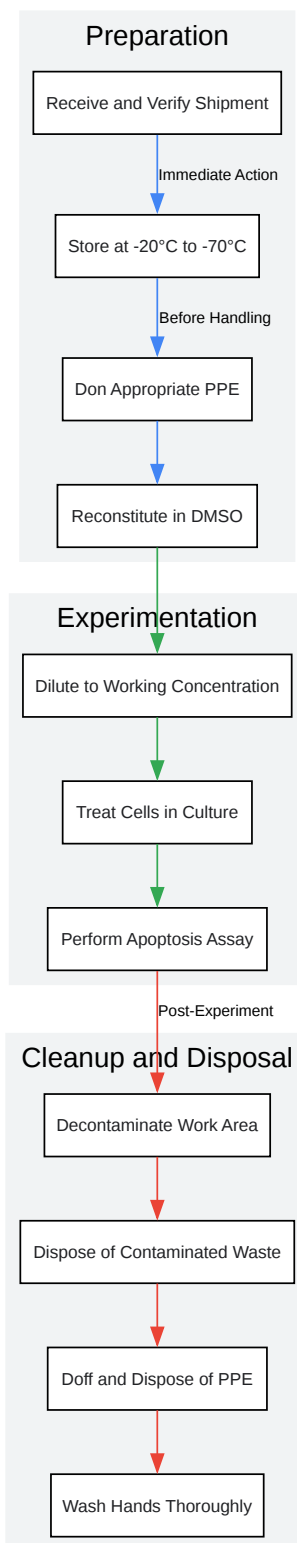
V. Disposal Plan

Contaminated materials and waste should be handled in accordance with institutional guidelines and local regulations.

- Spills: For accidental releases, use standard laboratory practices and appropriate PPE to prevent contamination of skin, eyes, and clothing. Avoid breathing vapors or mists. Collect the spilled material and place it in a suitable, closed container for disposal.
- Unused Product and Contaminated Materials: Dispose of unused **Z-ATAD-FMK** and any contaminated materials (e.g., gloves, pipette tips) as chemical waste in accordance with applicable laws and good laboratory practices.

VI. Experimental Workflow

Safe Handling Workflow for Z-ATAD-FMK



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Caption: A logical workflow for the safe handling of **Z-ATAD-FMK** from receipt to disposal.

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